

how was Oxime V first synthesized

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Oxime V

CAS No.: 59691-20-2

Cat. No.: S633908

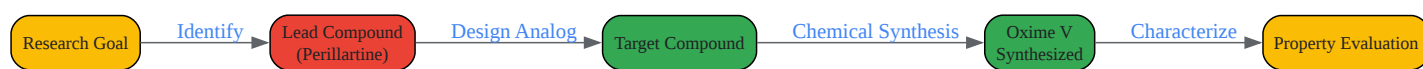
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The table below summarizes the key information from the initial discovery report.

Aspect	Details
Initial Report	First synthesized and reported in 1976 [1].
Research Context	Study of structure-taste relationships for artificial sweeteners; investigation of synthetic analogs of perillartine [1].
Key Researchers	Acton, E. M. & Stone, H. [1].
Primary Literature	<i>Science</i> , 193(4253), 584-586 (1976) [1].
Chemical Identifier	CAS Registry Number: 59691-20-2 [2].

The IUPAC name for **Oxime V** is **4-(Methoxymethyl)-1,4-cyclohexadiene-1-carboxaldehyde syn-oxime**, with a molecular formula of C₉H₁₃NO₂ [1] [2] [3].



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Figure: The experimental workflow for the discovery of **Oxime V** involved designing a synthetic analog of an existing sweetener, followed by synthesis and characterization of its properties [1].

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References

1. Oxime V [en.wikipedia.org]
2. oxime V | 59691-20-2 [chemicalbook.com]
3. File:Oxime V structure.svg [commons.wikimedia.org]

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